

"4-Formyl-2-methoxyphenyl 4-methylbenzoate" potential research applications

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Compound of Interest

Compound Name: 4-Formyl-2-methoxyphenyl 4-methylbenzoate

CAS No.: 429621-85-2

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An In-depth Technical Guide to the Potential Research Applications of 4-Formyl-2-methoxyphenyl 4-methylbenzoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Formyl-2-methoxyphenyl 4-methylbenzoate is an aromatic compound characterized by a vanillin core structure functionalized with a 4-methylbenzoate group. While direct and extensive research on this specific molecule is nascent, its structural components suggest a rich landscape for potential therapeutic and industrial applications. This guide will provide a comprehensive overview of the molecule's chemical properties and delve into promising research avenues, complete with detailed experimental protocols. The hypotheses presented herein are grounded in the well-documented bioactivities of its constituent moieties: the vanillin-derived ring and the benzoate ester.

The vanillin scaffold, a phenolic aldehyde, is a well-known privileged structure in medicinal chemistry, with its derivatives exhibiting a wide range of biological activities including antimicrobial, anti-inflammatory, antioxidant, and anticancer effects.^{[1][2][3]} The aldehyde, hydroxyl, and ether groups on the vanillin ring are pivotal to its reactivity and biological functions, offering sites for modification to enhance therapeutic potential.^{[1][4]} Similarly, aromatic aldehydes and benzoates are integral to the synthesis of numerous pharmaceuticals and other high-value materials.^{[5][6][7]}

This document serves as a technical resource for researchers and drug development professionals, aiming to catalyze the exploration of **4-Formyl-2-methoxyphenyl 4-methylbenzoate** as a novel candidate in various fields of study.

Chemical Properties and Synthesis

Property	Value
Molecular Formula	C16H14O4
Molecular Weight	270.28 g/mol
CAS Number	175883-33-9
Appearance	White to off-white crystalline powder
Solubility	Soluble in organic solvents such as DMSO, methanol, and ethyl acetate. Insoluble in water. ^[8]
Structure	

A general synthesis route for **4-Formyl-2-methoxyphenyl 4-methylbenzoate** involves the esterification of vanillin with 4-methylbenzoyl chloride in the presence of a base catalyst.

Potential Research Applications

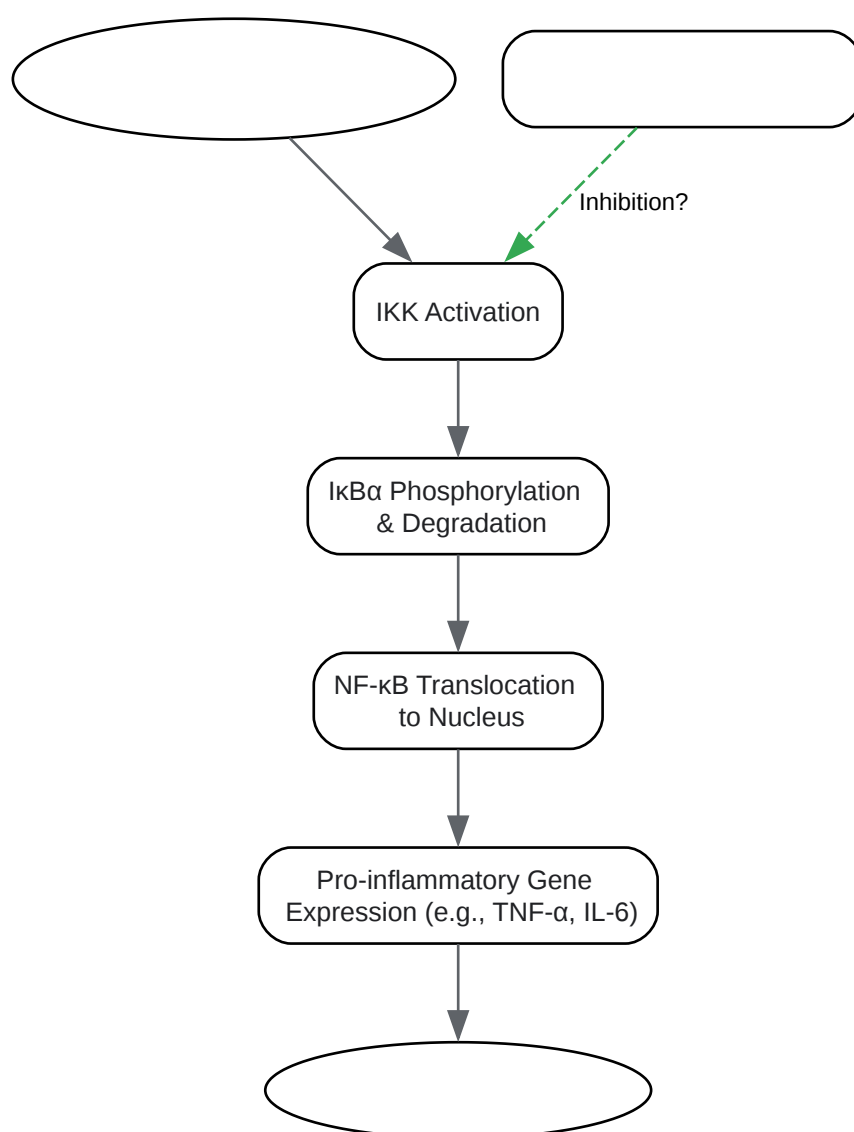
The unique combination of a vanillin core and a 4-methylbenzoate tail in **4-Formyl-2-methoxyphenyl 4-methylbenzoate** opens up several plausible avenues for research.

Antimicrobial Agent

Vanillin and its derivatives are known to possess significant antimicrobial properties, acting against a spectrum of bacteria and fungi.[3][9] The antimicrobial action is often attributed to the aldehyde group and the phenolic nature of the vanillin core, which can interfere with cell membrane integrity and essential enzyme functions.[9]

Hypothesis: **4-Formyl-2-methoxyphenyl 4-methylbenzoate** may exhibit broad-spectrum antimicrobial activity.

Experimental Workflow: Antimicrobial Susceptibility Testing



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Caption: Potential inhibition of the NF-κB inflammatory pathway.

Protocol: In Vitro Anti-inflammatory Assay

- Cell Line: Use a murine macrophage cell line such as RAW 264.7.
- Cell Culture: Culture the cells in DMEM supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin.
- Treatment: Seed the cells in a 96-well plate and treat with various concentrations of **4-Formyl-2-methoxyphenyl 4-methylbenzoate** for 1 hour.
- Stimulation: Induce inflammation by adding lipopolysaccharide (LPS) to the wells and incubate for 24 hours.
- Nitric Oxide (NO) Assay: Measure the production of nitric oxide, a key inflammatory mediator, in the cell culture supernatant using the Griess reagent.
- Cytokine Analysis: Quantify the levels of pro-inflammatory cytokines such as TNF- α and IL-6 in the supernatant using ELISA kits.
- Cell Viability: Perform an MTT assay to ensure that the observed effects are not due to cytotoxicity.

Anticancer Agent

The anticancer potential of vanillin and its derivatives has been documented against various cancer cell lines. [3]The proposed mechanisms often involve the induction of apoptosis and inhibition of cell proliferation.

Hypothesis: **4-Formyl-2-methoxyphenyl 4-methylbenzoate** may exhibit cytotoxic effects on cancer cells.

Experimental Workflow: In Vitro Cytotoxicity Assessment

Caption: Workflow for assessing in vitro cytotoxicity.

Protocol: MTT Assay for Cell Viability

- Cell Lines: A panel of human cancer cell lines (e.g., MCF-7 for breast cancer, HeLa for cervical cancer) and a non-cancerous control cell line (e.g., Vero) should be used. [10]2. Cell Seeding: Seed the cells in 96-well plates at an appropriate density and allow them to adhere overnight.
- Treatment: Replace the medium with fresh medium containing serial dilutions of **4-Formyl-2-methoxyphenyl 4-methylbenzoate** and incubate for 24, 48, and 72 hours.
- MTT Addition: Add MTT solution to each well and incubate for 4 hours to allow the formation of formazan crystals.
- Solubilization: Add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- IC50 Calculation: Calculate the half-maximal inhibitory concentration (IC50) value, which represents the concentration of the compound required to inhibit 50% of cell growth.

Future Directions and Conclusion

The exploration of **4-Formyl-2-methoxyphenyl 4-methylbenzoate** presents a compelling opportunity for the discovery of novel bioactive compounds. The preliminary hypotheses, based on its structural similarity to well-characterized molecules, suggest its potential as an antimicrobial, anti-inflammatory, and anticancer agent. The experimental protocols detailed in this guide provide a robust framework for the initial screening and validation of these potential applications. Further research could also explore its potential as an antioxidant, given the known antioxidant properties of vanillin. [2]Advanced studies could focus on elucidating the precise mechanisms of action, structure-activity relationships, and in vivo efficacy and safety profiles. As a commercially available research chemical, **4-Formyl-2-methoxyphenyl 4-methylbenzoate** is a readily accessible starting point for innovative research in drug discovery and development. [11]

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